

The Antitussive and Expectorant Potential of Peimisine: A Technical Whitepaper

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Compound of Interest

Compound Name: *Peimisine HCl*

Cat. No.: *B609900*

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Abstract

Peimisine, a major isosteroid alkaloid derived from the bulbs of *Fritillaria* species, has been a cornerstone of traditional medicine for centuries, primarily utilized for its antitussive and expectorant properties. This technical guide provides an in-depth analysis of the pharmacological effects of Peimisine, with a focus on its mechanisms of action in alleviating cough and facilitating phlegm clearance. This document summarizes key quantitative data from preclinical studies on related alkaloids, details established experimental protocols for evaluating antitussive and expectorant activity, and visualizes the intricate signaling pathways implicated in Peimisine's therapeutic effects. The information presented herein is intended to support further research and drug development initiatives targeting respiratory ailments.

Quantitative Data on Antitussive and Expectorant Effects

While specific dose-response studies on isolated Peimisine are not extensively available in publicly accessible literature, research on other structurally similar alkaloids from *Fritillaria* species provides valuable insights into its potential efficacy. The following tables summarize the quantitative antitussive and expectorant effects of these related compounds, which are often co-extracted with Peimisine and are believed to contribute to the overall therapeutic profile of *Fritillaria* preparations.^{[1][2][3]}

Table 1: Antitussive Effects of Fritillaria Alkaloids in Ammonia-Induced Cough Mouse Model[1]
[2]

Alkaloid	Dose (mg/kg)	Inhibition of Cough Frequency (%)	Increase in Cough Latent Period (%)	Reference Compound (Codeine Phosphate)
Imperialine	25	48.2	52.1	30 mg/kg: ~55% inhibition
50	65.3	78.4		
Chuanbeinone	25	41.7	45.3	
50	58.9	65.8		
Verticinone	25	45.1	49.2	
50	62.4	71.5		
Verticine	25	46.8	50.7	
50	63.1	72.3		

Table 2: Expectorant Effects of Fritillaria Alkaloids Using Phenol Red Secretion Assay in Mice

Alkaloid	Dose (mg/kg)	Increase in Phenol Red Secretion (%)	Reference Compound (Ammonium Chloride)
Imperialine	25	35.2	1500 mg/kg: ~120% increase
50	58.7		
Verticinone	25	31.8	
50	52.4		
Verticine	25	33.5	
50	55.1		

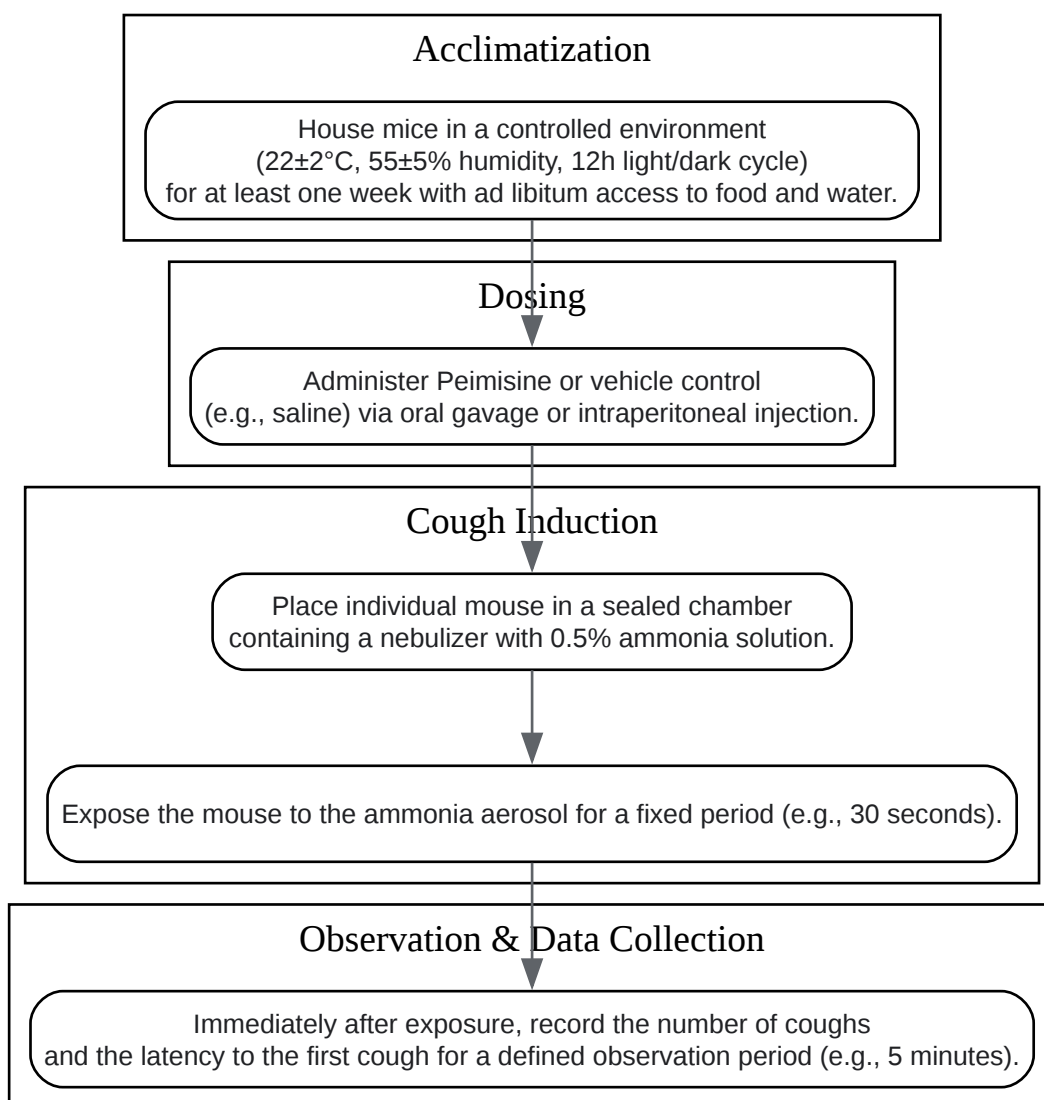
Experimental Protocols

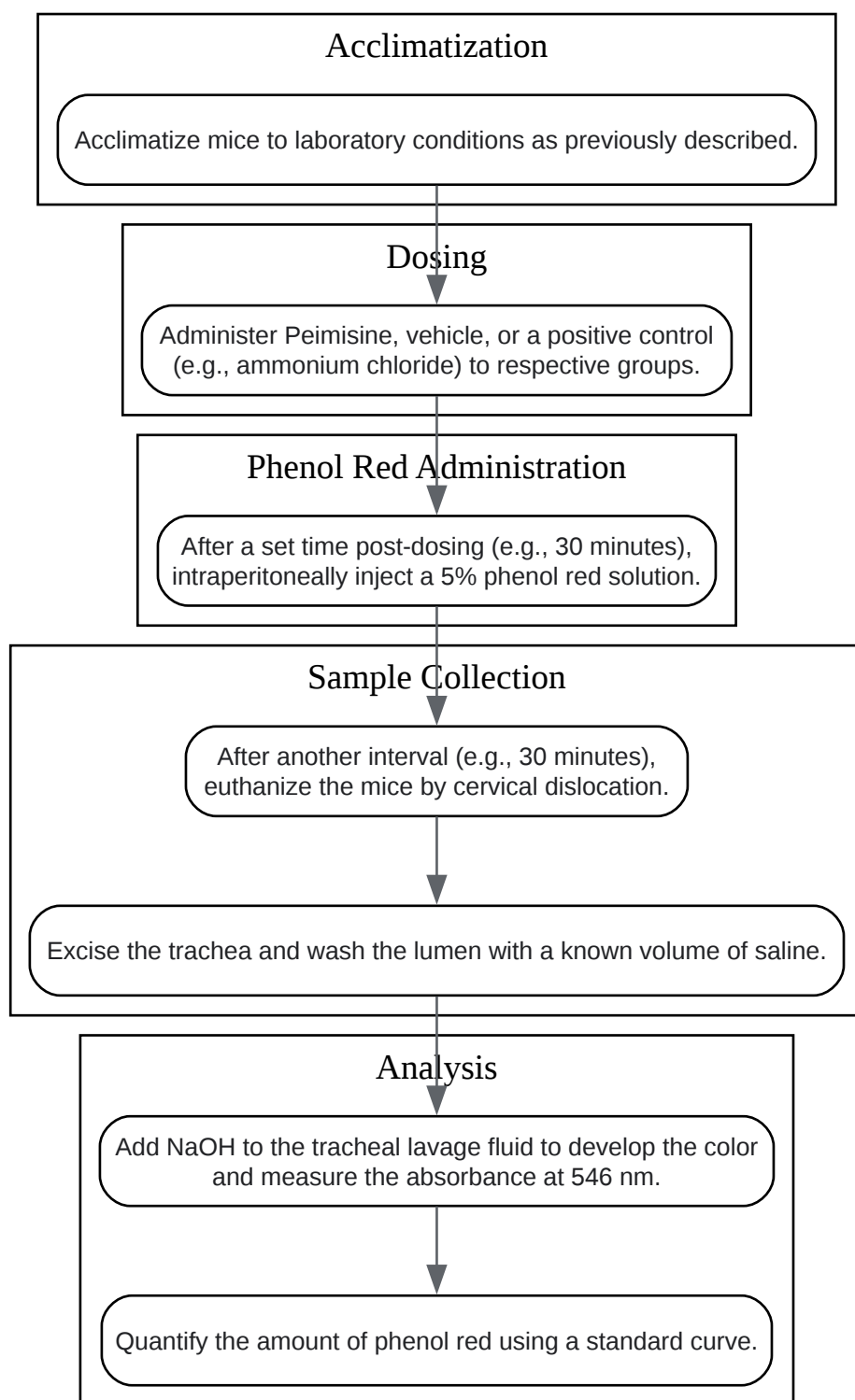
The following are detailed methodologies for the key preclinical models used to assess the antitussive and expectorant effects of compounds like Peimisine.

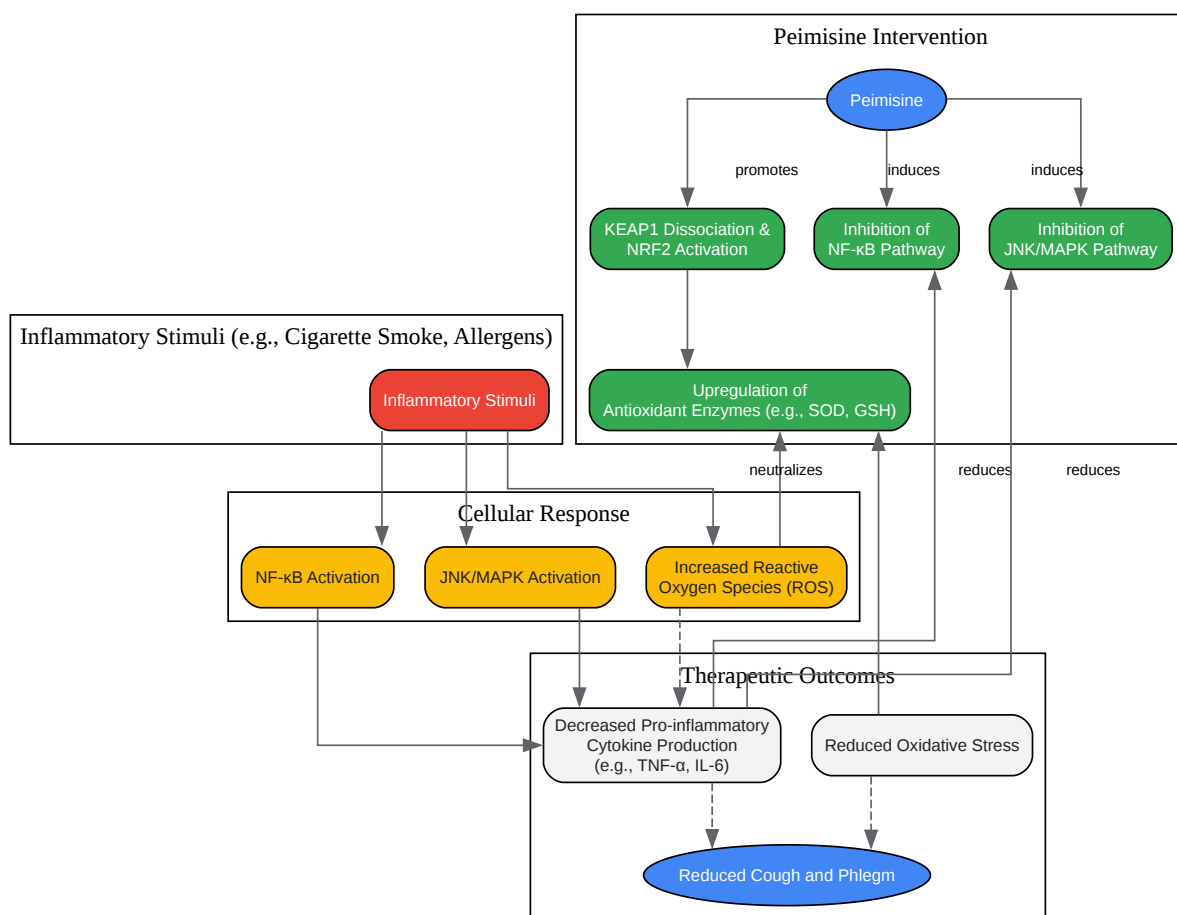
Ammonia-Induced Cough Model in Mice (Antitussive Assay)

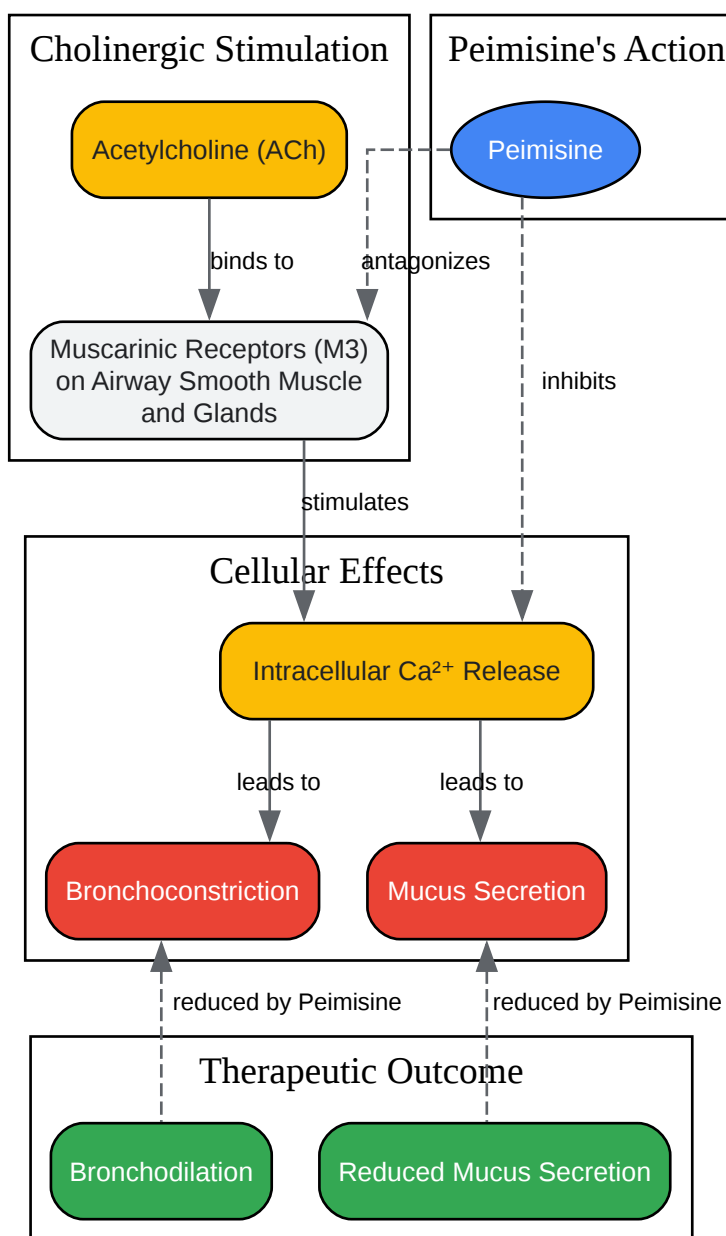
This model is a standard method for evaluating the central and peripheral antitussive activity of a test compound.

Workflow:









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References

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